

# In-Depth Technical Guide: Physicochemical Properties of trans-3-(3-Pyridyl)acrylic Acid

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## Compound of Interest

Compound Name: *trans-3-(3-Pyridyl)acrylic acid*

Cat. No.: B151048

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This technical guide provides a comprehensive overview of the melting point of **trans-3-(3-Pyridyl)acrylic acid**, a key physicochemical parameter for substance identification, purity assessment, and formulation development. This document includes tabulated melting point data from various sources, a detailed experimental protocol for its determination via the capillary method, and a logical workflow for its synthesis.

## Core Physicochemical Data: Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point is a fundamental property used to characterize a compound and is sensitive to impurities, which tend to depress and broaden the melting range.

## Quantitative Data Summary

The experimentally determined melting point of **trans-3-(3-Pyridyl)acrylic acid** is presented in the table below. The data indicates that the compound decomposes upon melting.

Parameter	Reported Value (°C)	Source
Melting Point	232-235 (with decomposition)	Sigma-Aldrich[1]
Melting Point	234.0 - 238.0	Tokyo Chemical Industry

# Experimental Protocol: Capillary Melting Point Determination

The following is a standardized procedure for determining the melting point of **trans-3-(3-Pyridyl)acrylic acid** using the capillary method. This method is widely accepted and recognized by various pharmacopeias.[\[2\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[\[3\]](#)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

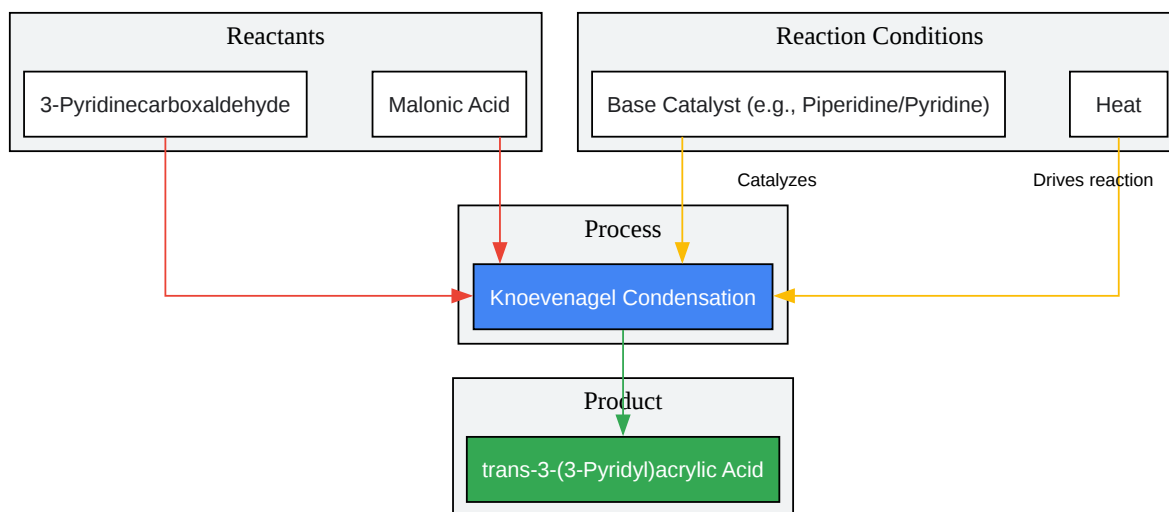
Procedure:

- Sample Preparation:
  - Ensure the **trans-3-(3-Pyridyl)acrylic acid** sample is completely dry and free of solvents.[\[2\]](#)
  - Place a small amount of the crystalline sample into a clean, dry mortar and gently grind it into a fine powder. This ensures uniform packing and efficient heat transfer.[\[2\]](#)
- Loading the Capillary Tube:
  - Press the open end of a capillary tube into the powdered sample, forcing a small amount of the powder into the tube.[\[3\]](#)
  - Invert the tube and gently tap it on a hard surface to compact the powder at the sealed end.[\[4\]](#)
  - Repeat until a packed column of 2-4 mm in height is achieved.[\[4\]](#)[\[5\]](#)

- Melting Point Measurement:
  - Place the packed capillary tube into the heating block of the melting point apparatus.
  - Set the apparatus to heat at a rapid rate to a temperature approximately 15-20°C below the expected melting point of 232°C.[\[4\]](#)
  - Once this temperature is reached, reduce the heating rate to 1-2°C per minute.[\[4\]](#) A slow heating rate is crucial for an accurate determination.[\[3\]](#)
  - Observe the sample through the magnifying lens.
  - Record the temperature at which the first droplet of liquid appears (the onset of melting).
  - Record the temperature at which the entire sample has completely melted into a clear liquid (the completion of melting).
  - The melting point is reported as the range between these two temperatures. Note any signs of decomposition, such as darkening or gas evolution.
- Repeatability:
  - Allow the apparatus to cool significantly before performing a second measurement with a fresh capillary tube and sample.[\[4\]](#)
  - Conduct at least two independent measurements to ensure the reproducibility of the results.

## Synthesis Workflow

**trans-3-(3-Pyridyl)acrylic acid** can be synthesized via a Knoevenagel condensation reaction. This reaction involves the base-catalyzed condensation of an aldehyde or ketone with a compound containing an active methylene group. For the synthesis of **trans-3-(3-Pyridyl)acrylic acid**, 3-pyridinecarboxaldehyde is reacted with malonic acid.



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Caption: Synthesis of **trans-3-(3-Pyridyl)acrylic acid**.

## Biological Context

While a detailed signaling pathway has not been fully elucidated in publicly available literature, **trans-3-(3-Pyridyl)acrylic acid** has demonstrated antiviral activity, notably against the Tobacco Mosaic Virus (TMV). Further research into its mechanism of action could be a valuable endeavor for drug development professionals, particularly in the agrochemical and biomedical fields. The pyridine and acrylic acid moieties are common pharmacophores in various bioactive molecules.

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